

Essential Safety and Operational Guide for Handling 3-hydroxytetradecanedioyl-CoA

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Compound of Interest

Compound Name: 3-hydroxytetradecanedioyl-CoA

Cat. No.: B15599554

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This document provides crucial safety and logistical information for the handling and disposal of **3-hydroxytetradecanedioyl-CoA**, tailored for researchers, scientists, and professionals in drug development.

Disclaimer: A specific Safety Data Sheet (SDS) for **3-hydroxytetradecanedioyl-CoA** was not readily available. The following guidance is based on safety protocols for handling similar long-chain fatty acyl-CoA molecules and general laboratory safety principles. Users should always perform a risk assessment and consult their institution's safety office before handling any chemical.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is essential to minimize exposure and ensure laboratory safety when handling **3-hydroxytetradecanedioyl-CoA**. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Specification/Standard
Eye Protection	Safety goggles or safety glasses with side shields.	Compliant with EN 166 (EU) or ANSI Z87.1 (US).
Hand Protection	Chemical-resistant gloves (e.g., nitrile or latex).	Material suitability should be confirmed with the glove manufacturer. EN 374 compliant.
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes.	N/A
Respiratory Protection	Generally not required under normal use with adequate ventilation. If aerosols or dusts are generated, use a particulate respirator.	NIOSH (US) or EN 143 (EU) approved respirator (e.g., N95 or P2). ^[1] ^[2]

Operational Plan: Handling, Storage, and Disposal

Proper handling, storage, and disposal procedures are critical to maintaining the integrity of **3-hydroxytetradecanedioyl-CoA** and ensuring a safe laboratory environment.

Handling:

- Always handle in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.^[2]
- Avoid direct contact with skin, eyes, and clothing.
- Wash hands thoroughly with soap and water after handling and before breaks or leaving the laboratory.^[1]
- Avoid eating, drinking, or smoking in areas where chemicals are handled.

Storage:

- Store in a tightly sealed, properly labeled container.

- Keep in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.

Disposal Plan:

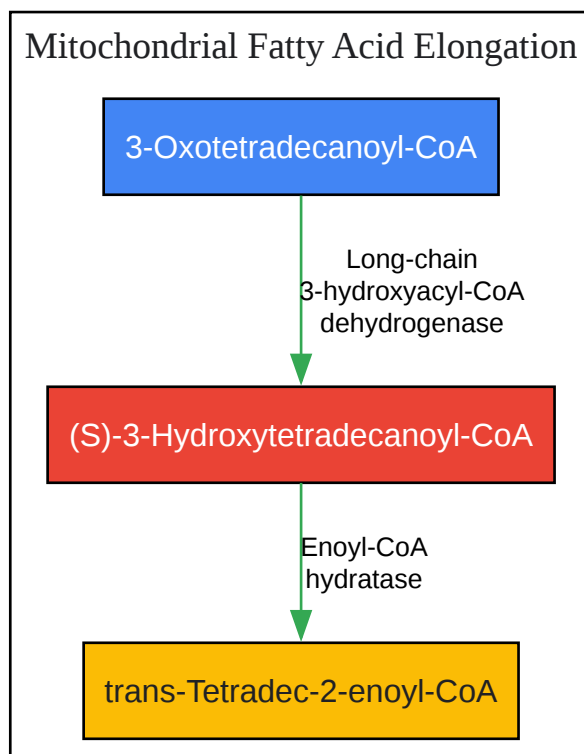
- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.^[1]
- Chemical waste should be collected in a designated, labeled, and sealed container.
- Do not mix with other waste streams unless explicitly permitted.
- Contaminated containers should be treated as hazardous waste and disposed of accordingly.^[1]

Emergency Procedures

- In case of skin contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
- In case of eye contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- If inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen and seek medical attention.^[1]
- If swallowed: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.^[1]
- Spills: In the event of a spill, evacuate the area. Wear appropriate PPE and contain the spill using an inert absorbent material. Collect the absorbed material into a suitable container for disposal.

Metabolic Pathway of (S)-3-Hydroxytetradecanoyl-CoA

(S)-3-Hydroxytetradecanoyl-CoA is an intermediate in the mitochondrial elongation of fatty acids. The following diagram illustrates its position in this metabolic pathway.[3]



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